

Application Notes and Protocols for U-99194 Maleate Salt

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Compound of Interest

Compound Name: U-99194

Cat. No.: B1673088

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Introduction

U-99194 maleate salt is a selective dopamine D3 receptor antagonist, a critical tool for investigating the role of the D3 receptor in various physiological and pathological processes.^[1] This document provides detailed application notes and protocols for the preparation of **U-99194** maleate salt for in vivo injectable administration, ensuring sterility, stability, and accurate dosing for reproducible experimental outcomes.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **U-99194** maleate salt is essential for its proper handling and formulation.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₁ NO ₆	[2]
Molecular Weight	393.5 g/mol	[2]
Appearance	Solid	
Solubility	Water (>5 mg/mL)	
Purity	≥98% (HPLC)	
Storage	Store at -20°C	

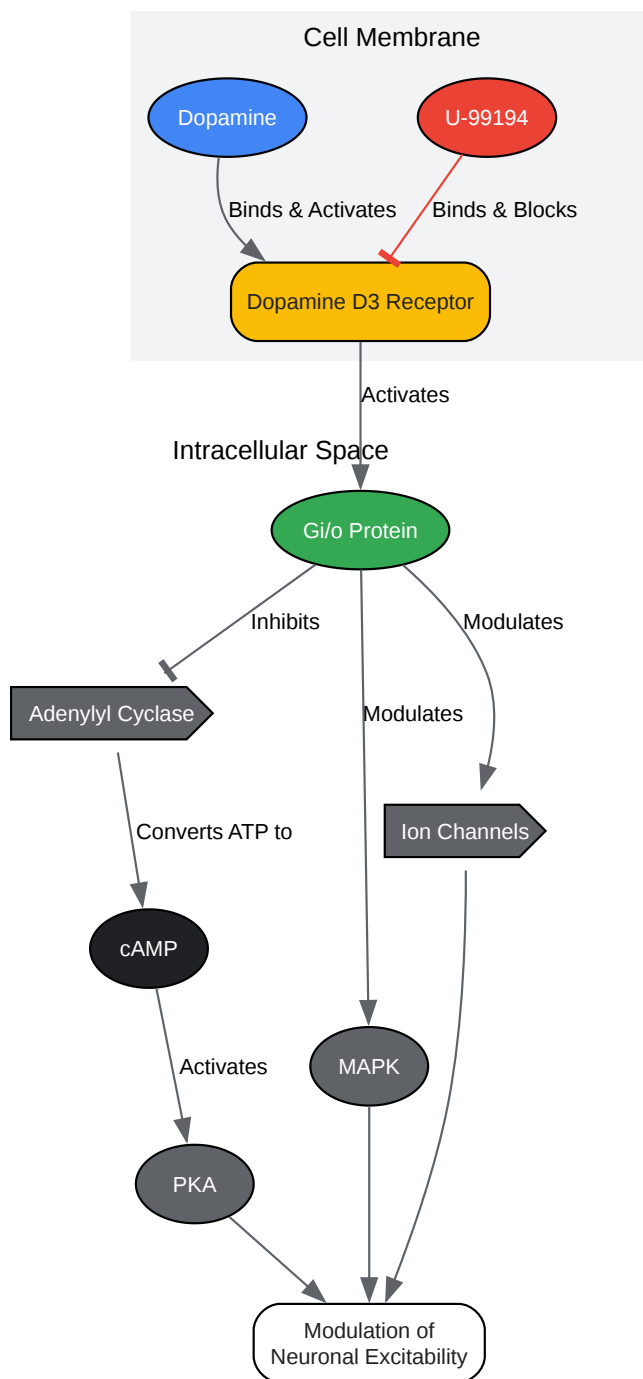
Mechanism of Action and Signaling Pathway

U-99194 is a potent and selective antagonist of the dopamine D3 receptor, exhibiting a 30-fold greater preference for D3 over D2 receptors. The D3 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs) and is primarily coupled to the Gi/o signaling pathway.

Upon activation by dopamine, the D3 receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. D3 receptor activation also modulates the activity of various downstream effectors, including mitogen-activated protein kinase (MAPK) and certain ion channels. By blocking the binding of dopamine to the D3 receptor, **U-99194** inhibits these downstream signaling events. This antagonism can lead to an enhancement of D1/D2 receptor-mediated signaling.

Below is a diagram illustrating the dopamine D3 receptor signaling pathway and the point of intervention by **U-99194**.

Dopamine D3 Receptor Signaling Pathway

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Dopamine D3 Receptor Signaling Pathway

Experimental Protocols

The following protocols provide a detailed methodology for the preparation of **U-99194** maleate salt for subcutaneous injection in a research setting. All procedures should be performed in a sterile environment (e.g., a laminar flow hood) using aseptic techniques.

Materials and Equipment

- **U-99194** maleate salt powder
- Sterile, pyrogen-free 0.9% Sodium Chloride Injection, USP (Normal Saline)
- Sterile, sealed vials
- Sterile syringes (various sizes)
- Sterile needles (e.g., 27-30 gauge for injection, larger gauge for transfers)
- Sterile 0.22 μm syringe filters
- Vortex mixer
- Analytical balance
- Laminar flow hood or biosafety cabinet
- 70% ethanol

Preparation of Stock Solution (e.g., 10 mg/mL)

- Calculate the required mass of **U-99194** maleate salt. For example, to prepare 10 mL of a 10 mg/mL stock solution, weigh out 100 mg of the compound.
- Aseptically transfer the weighed powder into a sterile vial.
- Add the sterile vehicle. Using a sterile syringe and needle, add the calculated volume of sterile 0.9% saline to the vial. For the example above, add 10 mL of saline.

- Dissolve the compound. Gently vortex the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Sterile filter the solution. Draw the solution into a new sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe. Filter the solution into a final sterile, sealed vial. This step is crucial for removing any potential microbial contamination.
- Label the vial clearly with the compound name, concentration, date of preparation, and storage conditions.
- Store the stock solution at an appropriate temperature. For short-term storage, 2-8°C is often suitable. For long-term storage, consult stability data or store at -20°C.

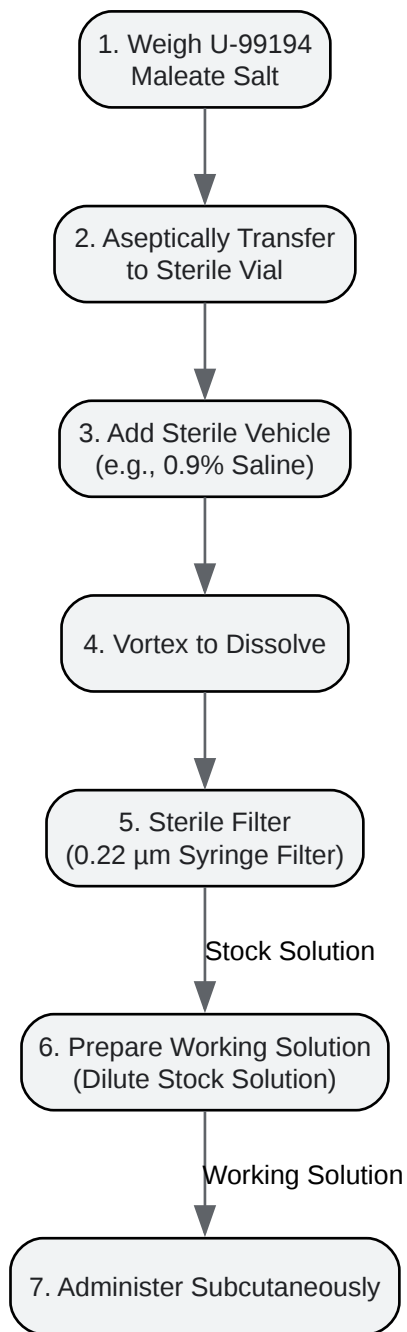
Preparation of Working Solution for Injection

- Determine the final concentration and volume needed for the experiment. The typical in vivo dose for **U-99194A** maleate in mice is between 20-40 mg/kg administered subcutaneously.^[1]
- Calculate the required volume of the stock solution. For example, to prepare a 2 mg/mL working solution from a 10 mg/mL stock, you would perform a 1:5 dilution with sterile saline.
- Perform the dilution aseptically. In a laminar flow hood, use sterile syringes and needles to transfer the required volume of the stock solution and sterile saline into a new sterile vial.
- Mix the working solution gently.
- Label the working solution vial with the compound name, final concentration, date of preparation, and intended use.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **U-99194** maleate salt for injection.

Workflow for Preparing U-99194 for Injection

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Preparation Workflow

Important Considerations

- **Aseptic Technique:** Strict aseptic technique is paramount to prevent contamination of the injectable solution, which could lead to adverse effects in the experimental animals and compromise the validity of the results.
- **Vehicle Selection:** While **U-99194** maleate salt is water-soluble, it is crucial to use a sterile, isotonic, and pyrogen-free vehicle such as 0.9% saline for injections to minimize irritation at the injection site.
- **pH of the Solution:** The pH of the final injectable solution should be close to physiological pH (around 7.4) to avoid pain and inflammation upon injection. If necessary, the pH can be adjusted using sterile, diluted acids or bases.
- **Stability:** The stability of the prepared solutions should be considered. It is recommended to prepare fresh solutions for each experiment. If storage is necessary, the stability under the chosen storage conditions should be validated.
- **Animal Welfare:** Always adhere to institutional and national guidelines for the care and use of laboratory animals. Monitor animals for any adverse reactions following injection.

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References

- 1. The dopamine D3 antagonist U-99194A maleate increases social behaviors of isolation-induced aggressive male mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Abnormalities of Dopamine D3 Receptor Signaling in the Diseased Brain - PMC [pmc.ncbi.nlm.nih.gov]
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